

Benzomalvin A structure and chemical properties

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Compound of Interest

Compound Name: *Benzomalvin A*

Cat. No.: *B15617458*

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Benzomalvin A: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzomalvin A is a fungal metabolite first isolated from *Penicillium* sp. that has garnered significant interest within the scientific community due to its notable biological activity.^{[1][2]} As a member of the benzodiazepine class of compounds, it exhibits a unique and complex chemical architecture. This document provides an in-depth overview of the structure, chemical properties, and biological activities of **Benzomalvin A**, with a focus on its role as a neurokinin NK1 receptor antagonist. Detailed experimental protocols and data are presented to serve as a valuable resource for researchers in the fields of natural product chemistry, pharmacology, and drug development.

Chemical Structure and Properties

Benzomalvin A possesses the molecular formula $C_{24}H_{19}N_3O_2$.^[1] Its structure was elucidated through extensive spectroscopic analysis, including high-resolution mass spectrometry and nuclear magnetic resonance spectroscopy.

Physicochemical Properties

A summary of the key physicochemical properties of **Benzomalvin A** is provided in the table below.

Property	Value	Reference
Molecular Formula	$C_{24}H_{19}N_3O_2$	[1]
Molecular Weight	381.43 g/mol	[1]
Appearance	White solid	[1]
Melting Point	105-115 °C	[1]
Optical Rotation	$[\alpha]_D -106^\circ$ (c 1.0, MeOH)	[1]
Solubility	Soluble in DMSO	

Spectroscopic Data

The structural characterization of **Benzomalvin A** is supported by the following spectroscopic data.

High-Resolution Fast Atom Bombardment Mass Spectrometry (HR-FAB-MS):

Ion	Calculated m/z	Found m/z
$[M+H]^+$	382.1505	382.1525

Ultraviolet-Visible (UV-Vis) Spectroscopy (in MeOH):

λ_{max} (nm)	Molar Extinction Coefficient (ϵ)
234	19,600
269	87,400
280	6,000
312	3,100
323	2,300

Nuclear Magnetic Resonance (NMR) Spectroscopy:

The ^1H and ^{13}C NMR spectral data for **Benzomalvin A** are detailed in the table below.

Atom No.	¹³ C Chemical Shift (δ)	¹ H Chemical Shift (δ) (J in Hz)
2	165.8	-
4	163.2	-
5a	139.8	-
6	132.8	7.95 (d, 8.0)
7	127.4	7.58 (t, 8.0)
8	134.2	7.80 (t, 8.0)
9	128.9	8.28 (d, 8.0)
9a	120.9	-
11	59.8	4.88 (t, 8.0)
12	34.2	3.25 (dd, 14.0, 8.0), 3.45 (dd, 14.0, 8.0)
13	168.1	-
14a	136.2	-
15	129.1	7.55 (d, 8.0)
16	128.8	7.42 (t, 8.0)
17	131.2	7.48 (t, 8.0)
18	128.4	7.64 (d, 8.0)
18a	135.4	-
1'	137.2	-
2', 6'	129.5	7.22 (d, 8.0)
3', 5'	128.6	7.30 (t, 8.0)
4'	126.8	7.25 (t, 8.0)
N-CH ₃	30.1	3.20 (s)

NMR data was acquired in CDCl₃. Chemical shifts are reported in ppm.

Biological Activity and Mechanism of Action

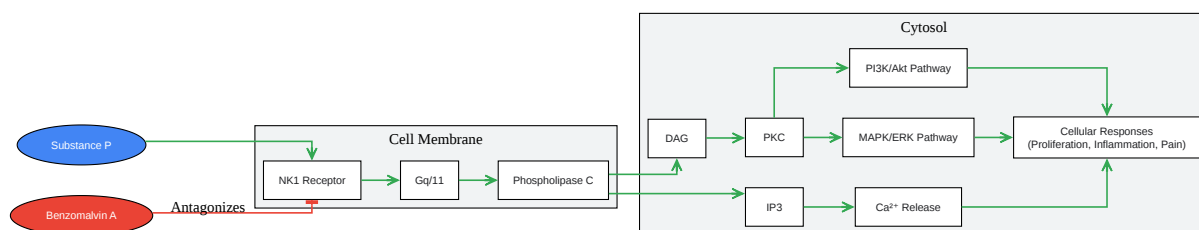
Benzomalvin A is a notable antagonist of the neurokinin-1 (NK1) receptor, which is the primary receptor for the neuropeptide Substance P.^{[1][2]} This interaction has been quantified through competitive binding assays, revealing varying inhibitory potencies across different species.

Inhibition of Substance P Binding:

Species	K _i (μM)
Guinea Pig	12
Rat	42
Human	43

Neurokinin-1 (NK1) Receptor Signaling Pathway

The antagonism of the NK1 receptor by **Benzomalvin A** interrupts the signaling cascade initiated by Substance P. The binding of Substance P to the G-protein coupled NK1 receptor typically activates Gq/11 proteins. This leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of intracellular calcium, while DAG activates protein kinase C (PKC). These events lead to the activation of downstream signaling pathways, including the MAPK/ERK and PI3K/Akt pathways, which are involved in a variety of cellular processes such as proliferation, inflammation, and pain transmission. By blocking the initial binding of Substance P, **Benzomalvin A** effectively inhibits these downstream effects.



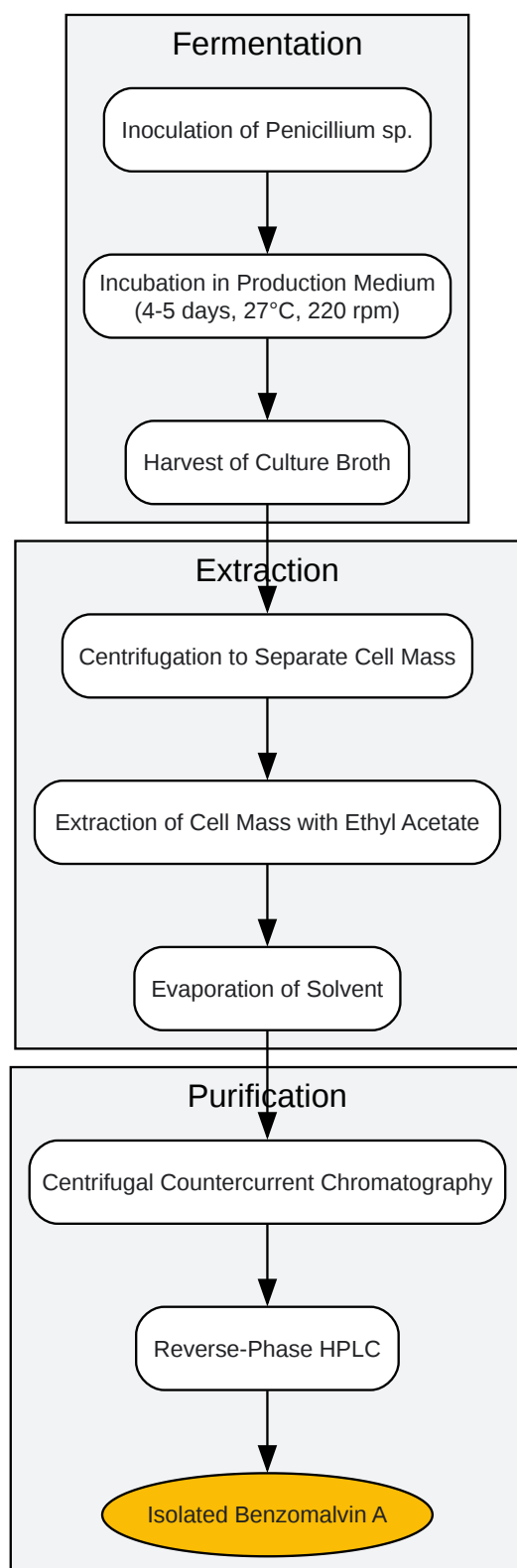
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Fig. 1: Benzomalvin A antagonizes the NK1 receptor signaling pathway.

Experimental Protocols

Fermentation and Isolation of Benzomalvin A

The following protocol is a summary of the methodology for the fermentation of *Penicillium* sp. and the subsequent isolation of **Benzomalvin A**.



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Fig. 2: Workflow for the isolation of **Benzomalvin A**.

Detailed Methodology:

- **Fermentation:** A culture of *Penicillium* sp. is grown in a suitable seed medium, which is then used to inoculate a production medium containing mannitol, arginine, yeast extract, and trace elements. The fermentation is carried out for 4-5 days at 27°C with shaking at 220 rpm. [\[1\]](#)
- **Extraction:** The culture broth is harvested and centrifuged to separate the cell mass from the supernatant. The cell mass is then extracted with ethyl acetate. The organic extracts are combined and evaporated to dryness to yield a crude extract. [\[1\]](#)
- **Purification:** The crude extract is first subjected to centrifugal countercurrent chromatography for initial fractionation. The active fractions are then further purified using reverse-phase high-performance liquid chromatography (HPLC) to yield pure **Benzomalvin A**. [\[1\]](#)

Substance P Binding Assay

The inhibitory activity of **Benzomalvin A** on Substance P binding to the NK1 receptor is determined using a competitive radioligand binding assay.

Principle:

This assay measures the ability of a test compound (**Benzomalvin A**) to compete with a radiolabeled ligand (e.g., ¹²⁵I-Substance P) for binding to the NK1 receptor in a membrane preparation. The amount of radioactivity bound to the receptor is inversely proportional to the binding affinity of the test compound.

General Protocol:

- **Membrane Preparation:** Membranes expressing the NK1 receptor are prepared from a suitable source, such as guinea pig submaxillary tissue, rat submaxillary tissue, or human astrocytoma cells.
- **Assay Incubation:** The membrane preparation is incubated with a fixed concentration of radiolabeled Substance P and varying concentrations of **Benzomalvin A** in a suitable assay buffer.

- Separation: The bound and free radioligand are separated by rapid filtration through a glass fiber filter.
- Quantification: The radioactivity retained on the filter is measured using a gamma counter.
- Data Analysis: The concentration of **Benzomalvin A** that inhibits 50% of the specific binding of the radioligand (IC_{50}) is determined. The inhibition constant (K_i) is then calculated from the IC_{50} value using the Cheng-Prusoff equation.

Conclusion

Benzomalvin A stands out as a significant natural product with well-defined antagonistic activity against the NK1 receptor. Its unique chemical structure and biological properties make it a valuable tool for studying the role of the Substance P/NK1 receptor system in various physiological and pathological processes. The detailed data and protocols provided in this guide are intended to facilitate further research and development of **Benzomalvin A** and its analogs as potential therapeutic agents.

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